

Sotagliflozin tissue distribution heart lung liver

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Compound Focus: Sotagliflozin

CAS No.: 1018899-04-1

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Experimental Models and Protocols

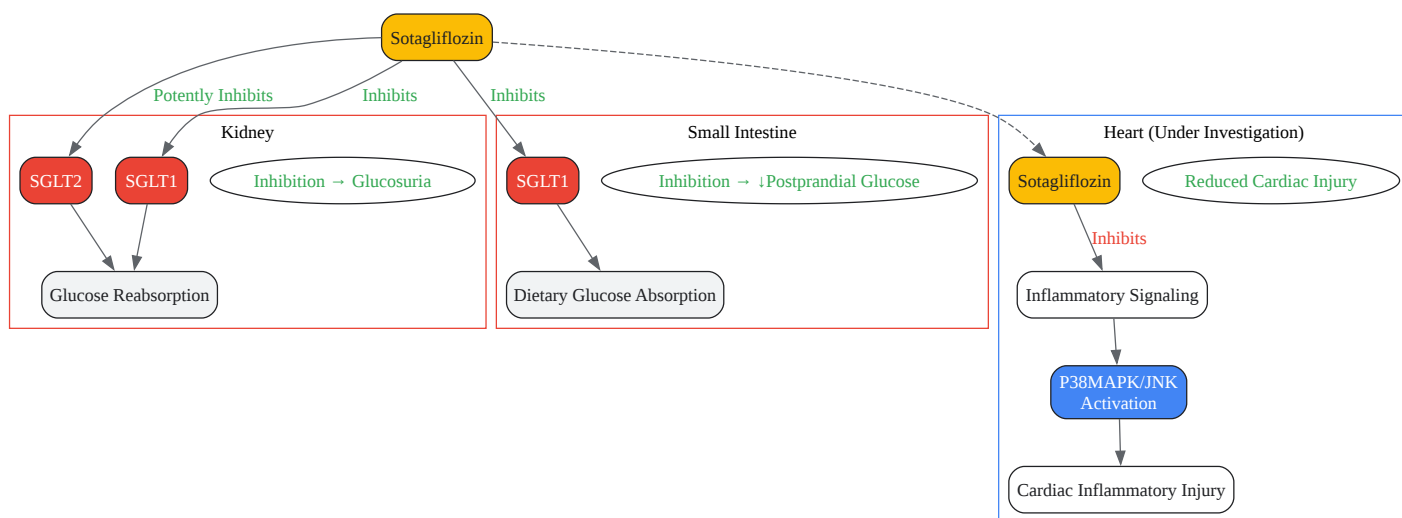
The following table outlines the methodologies from key preclinical studies investigating **sotagliflozin's** effects in various tissues.

Study Focus	Experimental Model	Sotagliflozin Dosing Protocol	Key Methodologies & Assessments
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| **Cardiac & Metabolic Effects** [1] | High-fat diet-induced obese mice | 10 mg/kg/day for 22 weeks [1] | • Body weight and blood glucose monitoring • Oral glucose tolerance test (OGTT) • Histological analysis of heart tissue (H&E, Masson's trichrome) • Western blot (P38MAPK, JNK signaling pathways) [1] | | **Cardiac Pressure Overload** [2] | Mice with transverse aortic constriction (TAC) on normal or high-fat diet | 10 mg/kg body weight via oral gavage once daily for 7 weeks [2] | • Cardiac catheterization (carotid pressure differential) • Indirect calorimetry (energy expenditure) • Histology (cardiac hypertrophy, fibrosis) • Glomerular filtration rate (GFR) measurement [2] | | **Liver-Associated Disorders** [3] | Cystic fibrosis rabbit model | 10 mg/kg/day via oral gavage for 12-16 weeks [3] | • Serum liver enzyme analysis (ALT, AST, ALP) • Liver histology (H&E, Trichrome stains) • Bile acid measurement in serum, liver, and gallbladder [3] |

Mechanism of Action and Tissue Signaling Pathways

The diagram below illustrates the multi-tissue mechanism of action of **sotagliflozin** and its investigated signaling pathways in cardiac tissue.



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Sotagliflozin's tissue distribution is inferred from the presence of its SGLT1 and SGLT2 targets. While robust quantitative human tissue concentration data from clinical trials is not fully detailed in the available search results, the expression of these targets explains its multi-organ effects.

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References

1. Sotagliflozin provides additional benefits for high-fat diet ... [sciencedirect.com]
2. Sotagliflozin, a Dual SGLT1/2 Inhibitor, Improves Cardiac ... [pmc.ncbi.nlm.nih.gov]
3. Sotagliflozin attenuates liver-associated disorders in cystic ... [insight.jci.org]

To cite this document: Smolecule. [Sotagliflozin tissue distribution heart lung liver]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543610#sotagliflozin-tissue-distribution-heart-lung-liver>]

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